

Application Notes and Protocols for LML134

Stock Solution Preparation

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Compound of Interest

Compound Name: LML134

Cat. No.: B2814439

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **LML134**, a potent and selective histamine H3 receptor (H3R) inverse agonist. The provided guidelines are intended to ensure the stability and efficacy of **LML134** for use in a variety of experimental settings, including in vitro and in vivo studies. Adherence to these protocols will aid in generating reproducible and reliable data in research and drug development applications.

Introduction to LML134

LML134 is an orally active small molecule that functions as a high-affinity inverse agonist for the histamine H3 receptor (H3R)[1][2]. It has been investigated for its potential therapeutic effects in sleep disorders[1][2][3]. As an inverse agonist, **LML134** reduces the constitutive activity of the H3R, a G-protein coupled receptor (GPCR) coupled to a G α i subunit[4][5]. This inhibitory action on the autoreceptor leads to an increase in the synthesis and release of histamine and other neurotransmitters in the central nervous system[5][6]. Given its mechanism

of action, precise and accurate preparation of **LML134** solutions is critical for experimental success.

LML134 Properties

A summary of the key chemical and physical properties of **LML134** is provided in the table below.

Property	Value	Reference
Molecular Weight	375.473 g/mol	[1]
Chemical Formula	C19H29N5O3	N/A
Appearance	Powder	[1]
Purity (by HPLC)	≥98%	[1]
Solubility in DMSO	12.5 mg/mL (33.29 mM)	[1]
Solubility in Water	Water soluble	N/A

Recommended Solvents and Storage

The selection of an appropriate solvent and proper storage conditions are crucial for maintaining the integrity of **LML134**.

Form	Recommended Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	3 months	[1]
-20°C	2 weeks	[2]	

For most in vitro cell-based assays, sterile dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a concentrated primary stock solution. For in vivo studies, the primary stock in DMSO can be further diluted in aqueous solutions such as saline or phosphate-buffered saline (PBS).

Experimental Protocols

Preparation of a 10 mM LML134 Primary Stock Solution in DMSO

This protocol describes the preparation of a 10 mM primary stock solution of **LML134** in DMSO.

Materials:

- **LML134** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate:** Allow the vial of **LML134** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of **LML134** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.75 mg of **LML134**.
- **Dissolve:** Add the appropriate volume of sterile DMSO to the **LML134** powder. For a 10 mM stock from 3.75 mg of **LML134**, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the **LML134** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.

- Aliquot: Dispense the stock solution into smaller, single-use sterile aliquots to minimize freeze-thaw cycles.
- Store: Store the aliquots at -80°C for long-term storage (up to 3 months) or at -20°C for short-term storage (up to 2 weeks)[1][2].

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the primary DMSO stock solution to prepare working solutions for cell culture experiments.

Materials:

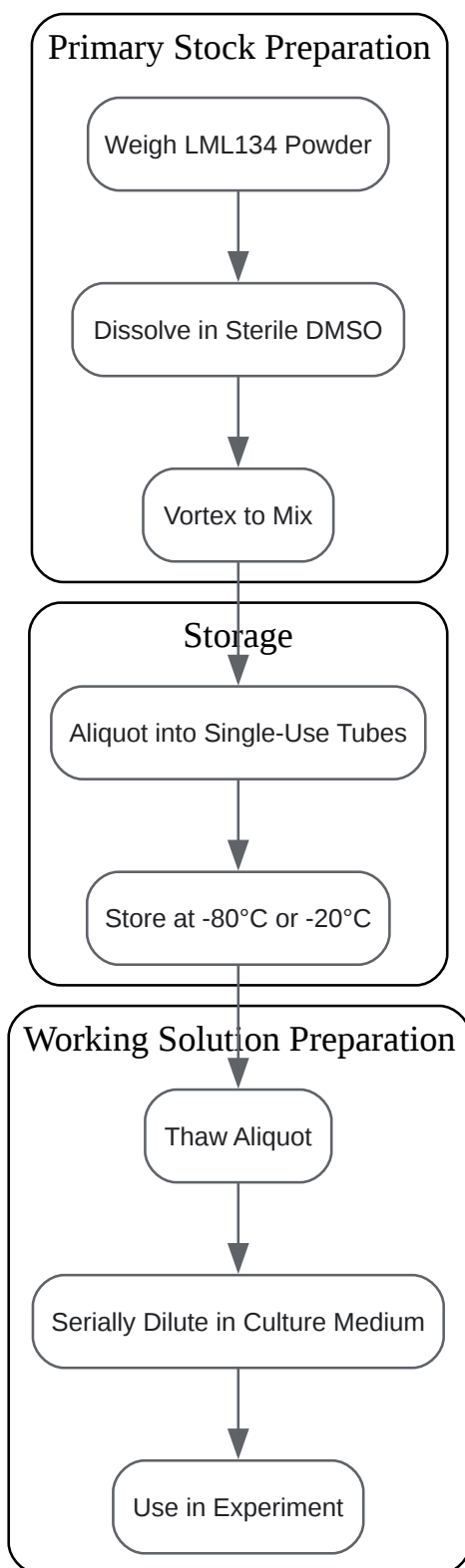
- 10 mM **LML134** primary stock solution in DMSO
- Sterile cell culture medium
- Sterile tubes

Procedure:

- Thaw: Thaw a single aliquot of the 10 mM **LML134** primary stock solution at room temperature.
- Dilute: Perform serial dilutions of the primary stock solution in sterile cell culture medium to achieve the desired final concentrations. It is recommended to keep the final concentration of DMSO in the cell culture medium below 0.5% to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control using the same concentration of DMSO as in the highest concentration of the **LML134** working solution.
- Use Immediately: It is best to prepare fresh working solutions for each experiment.

Visualizations

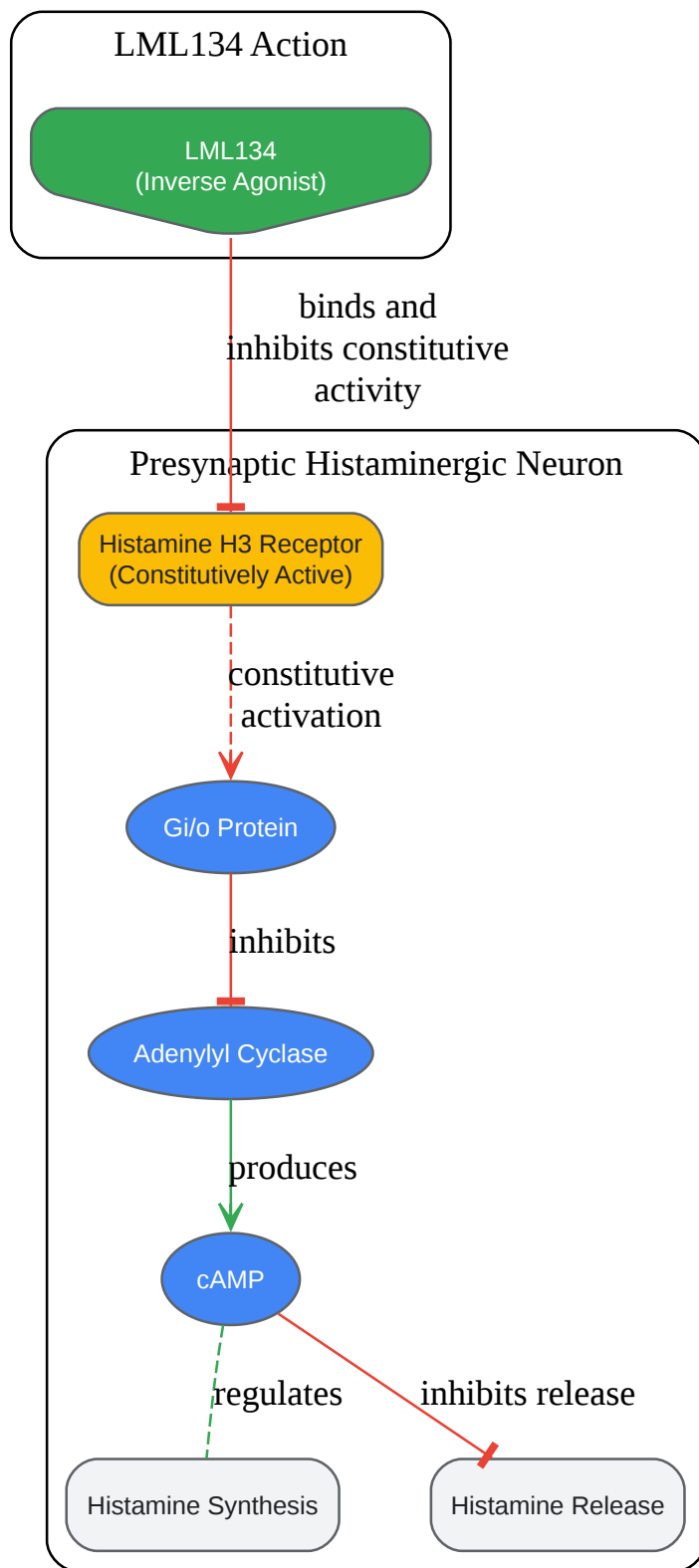
LML134 Stock Solution Preparation Workflow



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Caption: Workflow for **LML134** stock and working solution preparation.

LML134 Mechanism of Action: Histamine H3 Receptor Signaling



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Caption: **LML134** as an inverse agonist of the H3 receptor.

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